

## Protocols for dissolving and storing JNJ-26146900 for research

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Compound of Interest

Compound Name: JNJ-26146900

Cat. No.: B1673006

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# **Application Notes and Protocols for JNJ- 26146900**

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **JNJ-26146900**, a selective androgen receptor modulator (SARM), for research purposes. Adherence to these guidelines will help ensure the compound's stability and integrity for reliable and reproducible experimental results.

# Physicochemical Properties and Storage Recommendations

**JNJ-26146900** is a non-steroidal androgen receptor (AR) ligand with a molecular weight of 360.35 g/mol .[1] Proper storage is crucial to maintain its biological activity.

Table 1: Storage Conditions for JNJ-26146900[1]



Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Note: The product is stable at ambient temperature for short periods, such as during shipping. [1]

# **Experimental Protocols**In Vitro Dissolution and Storage

For in vitro assays, Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions of **JNJ-26146900**.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Materials:
  - JNJ-26146900 powder
  - Anhydrous/molecular sieve-dried DMSO
  - Sterile microcentrifuge tubes or vials
- Procedure:
  - 1. Equilibrate the **JNJ-26146900** vial to room temperature before opening to prevent moisture condensation.
  - 2. Weigh the desired amount of **JNJ-26146900** powder. For a 10 mM stock solution, you will need 3.60 mg per 1 mL of DMSO.
  - 3. Add the appropriate volume of high-quality, anhydrous DMSO to the powder.



- 4. Vortex or sonicate the solution gently until the compound is completely dissolved.
- 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- 6. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Table 2: Solubility of JNJ-26146900 in Common Solvents (In Vitro)

Solvent	Solubility
DMSO	Soluble

Note: If insolubility is observed, gentle warming or sonication may aid in dissolution. For most cellular assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

#### In Vivo Formulation, Dissolution, and Storage

**JNJ-26146900** is orally bioactive.[1][2] For in vivo studies, several formulation strategies can be employed to achieve a stable suspension or solution suitable for oral administration (gavage).

Protocol 2: Preparation of an In Vivo Oral Formulation

This protocol describes a common vehicle for oral delivery of hydrophobic compounds.

- Materials:
  - JNJ-26146900 powder
  - DMSO
  - PEG300 (Polyethylene glycol 300)
  - Tween 80 (Polysorbate 80)
  - Sterile water or saline



- Sterile tubes
- Procedure:
  - 1. Prepare a concentrated stock solution of JNJ-26146900 in DMSO (e.g., 50 mg/mL).
  - 2. In a separate sterile tube, add the required volume of the DMSO stock solution.
  - 3. Add PEG300 to the DMSO solution and mix thoroughly until clear. A common ratio is 1:9 (DMSO:PEG300).
  - 4. Add Tween 80 to the solution and mix until clear. A common final concentration of Tween 80 is 5%.
  - 5. Slowly add sterile water or saline to the desired final volume while vortexing to form a stable suspension. A common final vehicle composition might be 5% DMSO, 40% PEG300, 5% Tween 80, and 50% water.
  - 6. Prepare this formulation fresh daily. If short-term storage is necessary, keep it at 4°C and protected from light. Visually inspect for precipitation before each use.

Table 3: Example In Vivo Formulations for JNJ-26146900[1]

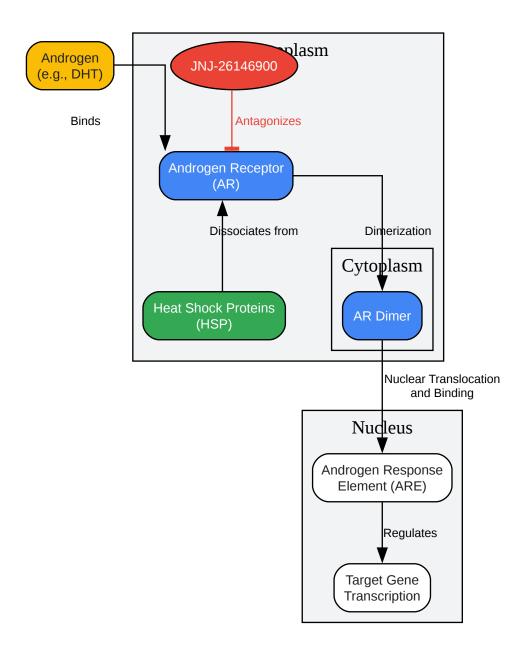
Formulation Components	
DMSO, PEG300, Tween 80, ddH2O	
Corn oil	
PEG400	
0.2% Carboxymethyl cellulose (suspension)	
0.25% Tween 80 and 0.5% Carboxymethyl cellulose	

### **Mechanism of Action and Signaling Pathway**

**JNJ-26146900** is an antagonist of the androgen receptor (AR).[1][2] In the canonical pathway, androgens like testosterone and dihydrotestosterone (DHT) bind to the AR in the cytoplasm,



leading to its dimerization, nuclear translocation, and subsequent regulation of target gene transcription.[3][4][5] **JNJ-26146900** competitively binds to the AR, thereby inhibiting these downstream signaling events.[2]



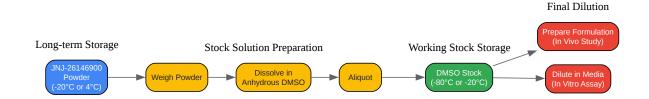
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Caption: Androgen Receptor Signaling and Inhibition by JNJ-26146900.

## **Experimental Workflow for Compound Preparation**



The following diagram illustrates the general workflow for preparing **JNJ-26146900** for experimental use.



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Caption: Workflow for JNJ-26146900 Preparation.

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### References

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